

The Green Chemistry of DIMCARB: A Technical Guide for Sustainable Synthesis

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Compound of Interest

Compound Name: *Dimethylammonium
dimethylcarbamate*

Cat. No.: *B1360338*

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Executive Summary: N,N-Dimethylammonium N',N'-dimethylcarbamate (DIMCARB) is emerging as a significant compound within the domain of green chemistry, offering a sustainable alternative to conventional volatile organic solvents. Formed from the simple, atom-economical reaction of dimethylamine and carbon dioxide, DIMCARB functions as a "distillable" ionic liquid. This unique characteristic allows for its use as a reaction medium that can be easily recovered and recycled, drastically reducing solvent waste. Its utility in promoting chemical reactions, such as Aldol condensations, with high yield and selectivity, further underscores its potential. This technical guide provides an in-depth analysis of DIMCARB's green chemistry aspects, including its synthesis, physicochemical properties, and applications. It also presents detailed experimental protocols and addresses the current state of knowledge regarding its safety and environmental profile.

Introduction: DIMCARB as a Green Chemistry Tool

The principles of green chemistry advocate for the reduction or elimination of hazardous substances in the design, manufacture, and application of chemical products. A primary focus has been the replacement of volatile organic compounds (VOCs) with safer, more sustainable alternatives.^[1] Ionic liquids (ILs) have been a major area of interest due to their negligible vapor pressure, but they often present challenges related to cost, toxicity, and product separation.^[1]

DIMCARB, an association product of dimethylamine and carbon dioxide, presents a compelling solution.^[2] It is a low-melting, viscous liquid that functions as a "distillable" ionic medium.^{[1][2]} Unlike many conventional ionic liquids, DIMCARB exists in a dynamic equilibrium with its gaseous precursors.^[2] Above approximately 60°C, it dissociates into dimethylamine and CO₂, allowing it to be removed from a reaction mixture via distillation.^[2] Upon cooling, the components readily recombine, enabling a simple and efficient recovery and recycling loop, which is a cornerstone of sustainable chemical processing.^[2]

Physicochemical and Solvent Properties

DIMCARB is a clear, colorless to light yellow liquid with properties that make it a versatile solvent.^{[3][4]} Its ability to dissolve a range of solutes, combined with its unique thermal behavior, sets it apart from traditional solvents.

Quantitative Data

The key physical and chemical properties of DIMCARB are summarized in the table below. The molar ratio of dimethylamine to carbon dioxide can vary from the stoichiometric 2:1, with commercial sources often reporting a ratio of 1.6:1.^{[1][5]}

Property	Value	References
Molecular Formula	C ₅ H ₁₄ N ₂ O ₂	^[6]
Molecular Weight	134.18 g/mol	^[6]
Appearance	Clear, colorless to light yellow liquid	^{[3][4]}
Density	1.05 g/mL at 25 °C	^{[3][4][6]}
Boiling Point	60-61 °C (dissociates)	^{[3][4][6]}
Flash Point	65.6 °C (150 °F)	^{[3][4]}
Refractive Index	n ₂₀ /D 1.454	^{[3][4][6]}
Storage Temperature	2-8 °C	^{[3][4]}

Solubility Profile

DIMCARB's solvent capabilities are broad, making it suitable for a variety of chemical transformations.

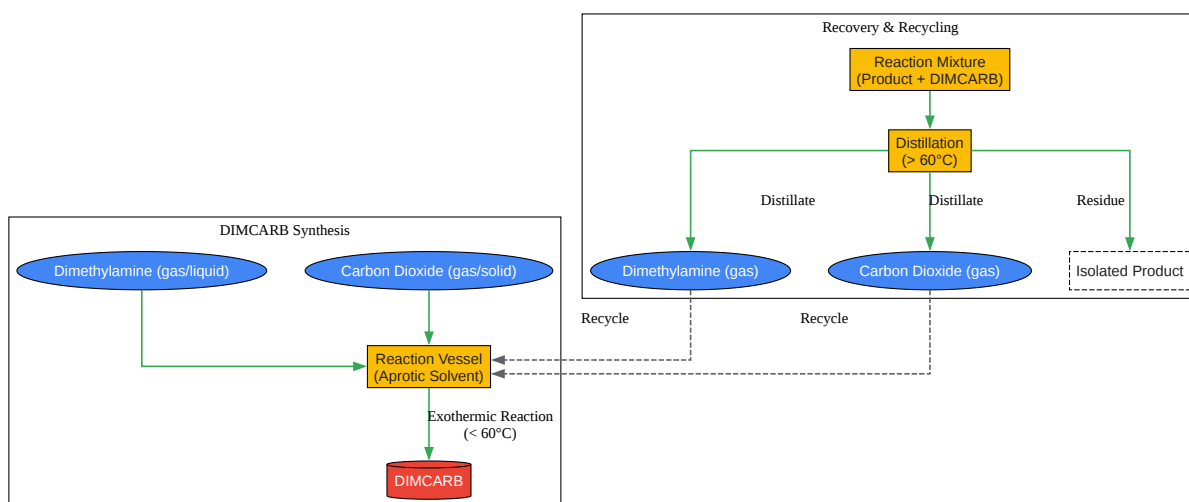
Solute Type	Solubility Behavior	References
Water	Highly miscible	[1]
Organic Solvents	Highly miscible with benzene, dichloromethane, diethyl ether, methanol	[1]
Hydrocarbons	Immiscible	[1]
Inorganic Salts	Moderately soluble	[1]

Green Synthesis and Recyclability of DIMCARB

The synthesis of DIMCARB aligns well with green chemistry principles, primarily through the utilization of carbon dioxide as a C1 building block.

Synthesis of DIMCARB

The most straightforward synthesis involves the direct reaction of two equivalents of dimethylamine with one equivalent of carbon dioxide.[\[2\]](#) A common laboratory method involves using solid carbon dioxide (dry ice).[\[7\]](#) An industrial process has also been patented that controls the exothermic reaction between gaseous dimethylamine and carbon dioxide to produce the liquid product.[\[8\]](#)



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Caption: Synthesis and Recycling Workflow of DIMCARB.

Applications in Green Synthesis

DIMCARB's primary application in green chemistry is as a recyclable reaction medium that can replace conventional VOCs. Its use in Aldol condensations is a well-documented example.

Aldol Condensation Reactions

DIMCARB serves as an effective medium for Aldol condensation reactions, for instance, between aryl aldehydes and symmetrical ketones.^[1] The use of DIMCARB can lead to high yields and improved selectivity for mono-condensation products.^[1] A significant green advantage is the ability to recover up to 85% of the DIMCARB by vacuum distillation after the reaction is complete.

Clarification on Polyhydroxyalkanoate (PHA) Extraction

Several literature sources discuss the use of green solvents for the extraction of polyhydroxyalkanoates (PHAs) from microbial biomass. While DIMCARB has been mentioned in this context, detailed studies and protocols consistently specify the use of Dimethyl Carbonate (DMC), a different chemical compound (CAS 616-38-6), for this purpose.^{[9][10][11][12][13]} DMC is also considered a green solvent and is effective in PHA extraction, affording high polymer recovery and purity.^{[10][11]} It is crucial for researchers to distinguish between DIMCARB (**Dimethylammonium Dimethylcarbamate**) and DMC (Dimethyl Carbonate) to ensure the correct solvent is used.

Experimental Protocols

The following sections provide detailed methodologies for the synthesis and application of DIMCARB.

Protocol 1: Synthesis of DIMCARB

This protocol describes a general laboratory-scale synthesis based on literature descriptions.^[7]

Materials:

- Dimethylamine solution (e.g., in an aprotic, non-polar solvent like THF or toluene)
- Dry ice (solid carbon dioxide)
- Reaction flask equipped with a magnetic stirrer and a drying tube

Procedure:

- Cool the dimethylamine solution in the reaction flask to 0°C using an ice bath.

- While stirring vigorously, slowly add small pieces of dry ice to the solution. A 2:1 molar ratio of dimethylamine to CO₂ should be targeted.
- Monitor the reaction, as it is exothermic. Maintain the temperature below 40-50°C.
- Continue adding dry ice until the reaction ceases (i.e., no more gas evolution upon addition).
- Allow the mixture to warm to room temperature. The resulting liquid is DIMCARB, which can be used directly or purified further if necessary.

Protocol 2: Aldol Condensation of Benzaldehyde and Cyclopentanone

This protocol is adapted from a published procedure for monoarylidene synthesis using DIMCARB.^[1]

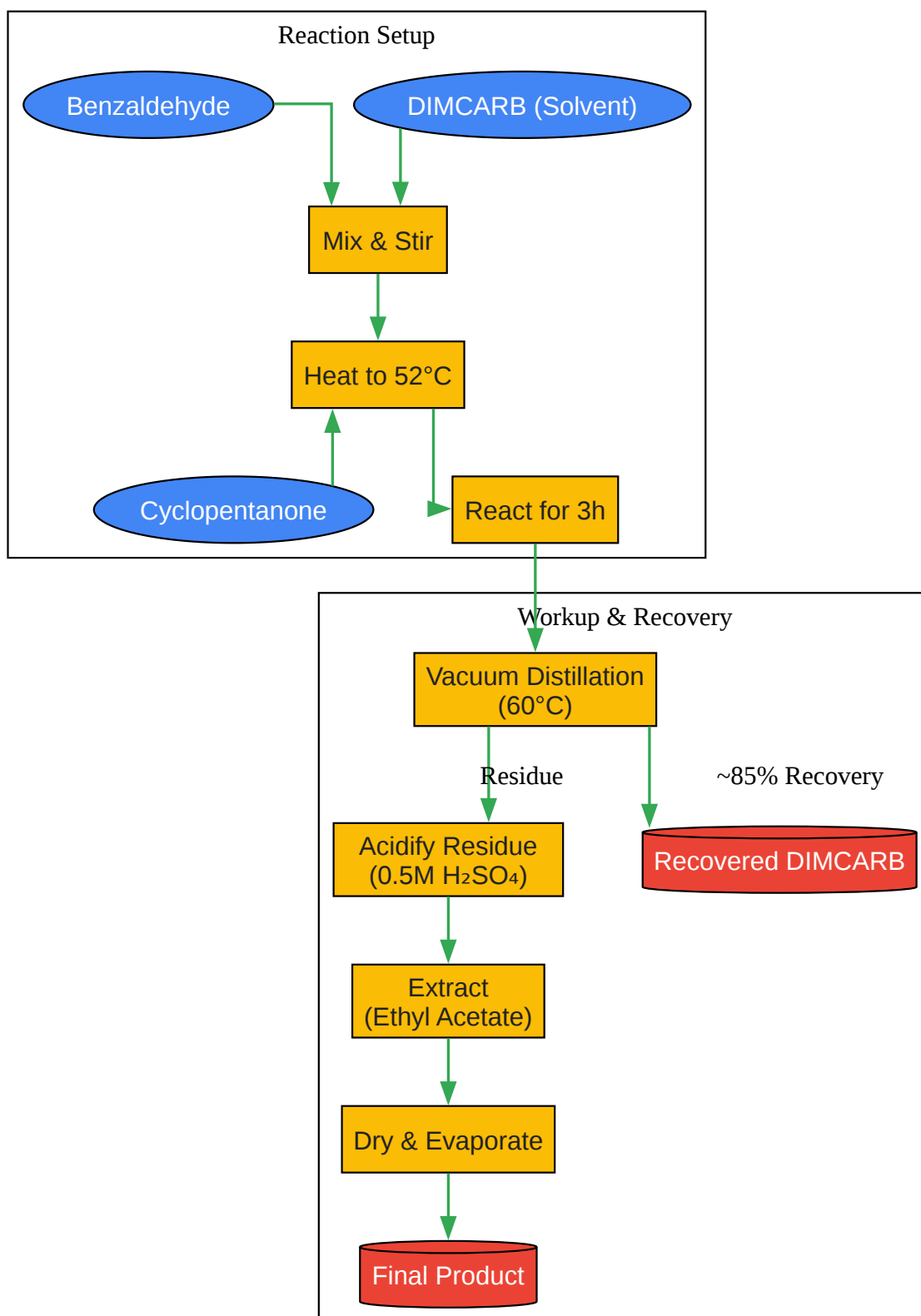
Materials:

- DIMCARB
- Benzaldehyde
- Cyclopentanone
- 0.5 M Sulfuric Acid (H₂SO₄)
- Ethyl acetate
- Anhydrous Magnesium Sulfate (MgSO₄)
- Reaction vessel with magnetic stirrer and heating mantle
- Vacuum distillation apparatus

Procedure:

- Add benzaldehyde (1.0 g, 9.4 mmol) to DIMCARB (10 mL) in the reaction vessel at ambient temperature with stirring.

- Heat the solution to 52°C.
- Add cyclopentanone (0.79 g, 9.4 mmol) in a single portion.
- Continue stirring at 52°C for 3 hours. The reaction mixture will typically darken over this period.
- Workup and DIMCARB Recovery: a. Assemble the vacuum distillation apparatus and recover the DIMCARB by distillation at 60°C under high vacuum. b. Acidify the undistilled residue with 0.5 M H₂SO₄ (25 mL). c. Extract the aqueous layer with ethyl acetate (3 x 25 mL). d. Combine the organic fractions, dry with anhydrous MgSO₄, filter, and remove the solvent in vacuo to yield the crude product.



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Caption: Experimental Workflow for Aldol Condensation in DIMCARB.

Safety and Environmental Profile

While DIMCARB offers significant green advantages in terms of recyclability and as a replacement for VOCs, a comprehensive assessment of its environmental impact is limited by a lack of available data.

Hazard Information

DIMCARB is classified as an irritant, causing irritation to the eyes, respiratory system, and skin. [3] It is also flammable.[3] Standard personal protective equipment, including gloves and safety glasses, should be used when handling the substance.

Ecotoxicity, Biodegradability, and Environmental Fate

A thorough search of scientific literature and databases reveals a significant data gap regarding the specific ecotoxicity, biodegradability, and environmental fate of N,N-Dimethylammonium N',N'-dimethylcarbamate. Studies on related but distinct compounds, such as Didecyl Dimethyl Ammonium Chloride (DDAC), show variable biodegradability and a strong tendency to adsorb to soil and sediment.[14][15] However, these data cannot be directly extrapolated to DIMCARB.

Given that DIMCARB can dissociate into dimethylamine and carbon dioxide, the environmental profiles of these constituents are known. Carbon dioxide is a natural component of the atmosphere, while dimethylamine is biodegradable. However, the behavior and impact of the intact ionic salt in various environmental compartments (water, soil) have not been sufficiently studied. Further research is required to perform a complete life cycle assessment and to fully characterize the environmental profile of DIMCARB.

Conclusion

N,N-Dimethylammonium N',N'-dimethylcarbamate (DIMCARB) is a promising green solvent and reaction medium that embodies several key principles of sustainable chemistry. Its synthesis from carbon dioxide, coupled with its unique "distillable" nature, allows for high rates of recovery and recycling, minimizing solvent waste and improving process efficiency. Its successful application in organic synthesis demonstrates its potential to replace hazardous volatile organic compounds. However, to fully establish its green credentials, further research into its biodegradability and ecotoxicity is essential. For researchers and drug development

professionals, DIMCARB offers a viable tool to design cleaner, more sustainable chemical processes, contributing to the broader goals of green chemistry.

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